

# Citronellyl Phenylacetate: A Comprehensive Technical Guide for Scientific Applications

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## Compound of Interest

Compound Name: Citronellyl phenylacetate

CAS No.: 139-70-8

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## Abstract

**Citronellyl phenylacetate**, a naturally occurring ester, has long been valued in the fragrance and flavor industries for its pleasant floral and fruity aroma.<sup>[1]</sup> Beyond its sensory attributes, the unique chemical structure of this molecule, combining the monoterpenoid alcohol citronellol with the aromatic phenylacetic acid, suggests a largely unexplored potential for a range of scientific applications. This technical guide provides an in-depth review of **citronellyl phenylacetate**, intended for researchers, scientists, and professionals in drug development. It consolidates the available knowledge on its synthesis, chemical properties, and characterization, and explores its prospective applications in antimicrobial, insecticidal, and pharmacological research, based on the activities of its constituent moieties and related ester compounds. This guide also presents detailed experimental protocols and methodologies to facilitate further investigation into this promising molecule.

## Introduction: Unveiling the Potential of a Fragrant Ester

**Citronellyl phenylacetate** (C<sub>18</sub>H<sub>26</sub>O<sub>2</sub>) is an ester recognized for its soft, rosy, and sweet honey-like aroma.[1] It is a colorless, somewhat viscous liquid that is insoluble in water but soluble in oils and ethanol.[2] While its primary commercial use has been in perfumery and as a flavoring agent, the individual components of **citronellyl phenylacetate** hint at a broader spectrum of bioactivity.[1]

Citronellol, the alcohol moiety, is a well-documented monoterpenoid with established antimicrobial, anti-inflammatory, and insect-repellent properties. Phenylacetic acid, the acid moiety, and its derivatives have been investigated for their potential roles in various biological processes. The combination of these two molecules into a single ester presents an intriguing subject for scientific exploration, with the potential for synergistic or novel activities.

This guide aims to bridge the gap between the known fragrance applications of **citronellyl phenylacetate** and its yet-to-be-fully-realized potential in the scientific realm. By providing a comprehensive overview of its synthesis, characterization, and putative applications, we hope to stimulate further research into this versatile molecule.

## Synthesis of Citronellyl Phenylacetate: Chemical and Enzymatic Routes

The synthesis of **citronellyl phenylacetate** can be achieved through both traditional chemical methods and more sustainable enzymatic pathways. The choice of method depends on factors such as desired purity, yield, and environmental considerations.

### Chemical Synthesis: Fischer-Speier Esterification

A common method for synthesizing esters is the Fischer-Speier esterification, which involves the acid-catalyzed reaction of a carboxylic acid and an alcohol.[3] In the case of **citronellyl phenylacetate**, this would involve the reaction of citronellol with phenylacetic acid in the presence of a strong acid catalyst, such as sulfuric acid.

#### Experimental Protocol: Fischer-Speier Esterification of **Citronellyl Phenylacetate**

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine equimolar amounts of citronellol and phenylacetic acid.

- **Solvent Addition:** Add a suitable solvent, such as toluene or hexane, to dissolve the reactants. The solvent also aids in the azeotropic removal of water, which is a byproduct of the reaction and can limit the reaction equilibrium.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant weight).
- **Reaction:** Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure. The crude product can be further purified by vacuum distillation or column chromatography to obtain pure **citronellyl phenylacetate**.

Caption: Fischer-Speier esterification of **citronellyl phenylacetate**.

## Enzymatic Synthesis: A Greener Alternative

Enzymatic synthesis, particularly using lipases, offers a more environmentally friendly and selective method for ester production. Lipases can catalyze esterification reactions under mild conditions, often with high yields and purity.<sup>[4][5][6]</sup> The lipase-catalyzed synthesis of citronellyl acetate has been well-documented and provides a strong foundation for a similar approach to producing **citronellyl phenylacetate**.<sup>[4][5][6]</sup>

### Experimental Protocol: Lipase-Catalyzed Synthesis of **Citronellyl Phenylacetate**

- **Enzyme Selection and Immobilization:** Select a suitable lipase, such as *Candida antarctica* lipase B (Novozym 435) or a lipase from *Pseudomonas fluorescens*. Immobilization of the enzyme on a solid support can enhance its stability and reusability.
- **Reaction Mixture:** In a sealed vessel, combine citronellol and phenylacetic acid in a suitable organic solvent (e.g., hexane, heptane). A solvent-free system may also be feasible.

- **Enzyme Addition:** Add the immobilized lipase to the reaction mixture. The optimal enzyme concentration should be determined experimentally.
- **Reaction Conditions:** Incubate the mixture at a controlled temperature (typically 40-60°C) with constant agitation.
- **Monitoring and Termination:** Monitor the reaction progress by GC-MS analysis of aliquots. Once equilibrium is reached or the desired conversion is achieved, terminate the reaction by filtering out the immobilized enzyme.
- **Purification:** The product can be purified from the reaction mixture by vacuum distillation or column chromatography.

Caption: Lipase-catalyzed synthesis of **citronellyl phenylacetate**.

## Physicochemical Properties and Spectroscopic Characterization

A thorough understanding of the physicochemical properties and spectroscopic profile of **citronellyl phenylacetate** is crucial for its identification, purification, and application.

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>26</sub> O <sub>2</sub>	[2]
Molecular Weight	274.40 g/mol	[2]
Appearance	Colorless, somewhat viscous liquid	[2]
Odor	Sweet, rosy, floral, honey, waxy	[7]
Boiling Point	342.0 °C at 760 mmHg	[2]
Density	0.958 - 0.960 g/cm <sup>3</sup> at 25°C	[7]
Refractive Index	1.491 - 1.501 at 20°C	[7]
Solubility	Insoluble in water; soluble in oils and ethanol	[2]
Flash Point	> 100 °C	[7]

## Spectroscopic Data

- <sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance): While a publicly available, fully assigned <sup>1</sup>H NMR spectrum for **citronellyl phenylacetate** is not readily found in the literature, the expected chemical shifts can be predicted based on the structure and data from similar compounds. Key expected signals would include those for the aromatic protons of the phenyl group, the methylene protons adjacent to the ester oxygen and the phenyl ring, and the characteristic signals of the citronellyl moiety, including the vinyl proton and the various methyl and methylene groups.
- <sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance): Similar to <sup>1</sup>H NMR, a complete, assigned <sup>13</sup>C NMR spectrum is not widely published. However, the PubChem database provides a <sup>13</sup>C NMR spectrum.[2] Expected signals would include the carbonyl carbon of the ester, the aromatic carbons of the phenyl ring, and the carbons of the citronellyl chain.
- FTIR (Fourier-Transform Infrared Spectroscopy): The FTIR spectrum of **citronellyl phenylacetate** is available in databases.[2] Key characteristic absorption bands would

include a strong C=O stretching vibration for the ester group (typically around  $1735\text{ cm}^{-1}$ ), C-O stretching vibrations, and bands corresponding to the aromatic C-H and C=C bonds of the phenyl group, as well as the aliphatic C-H bonds of the citronellyl chain. The IR spectrum of a similar compound, p-cresyl phenyl acetate, shows a strong ester peak at  $1742\text{ cm}^{-1}$ .<sup>[8]</sup>

- GC-MS (Gas Chromatography-Mass Spectrometry): GC-MS is a powerful tool for the identification and quantification of **citronellyl phenylacetate**. The fragmentation pattern in the mass spectrum would be expected to show a molecular ion peak and characteristic fragments resulting from the cleavage of the ester bond and fragmentation of the citronellyl chain. The fragmentation of phenethylamines, which share the phenyl-ethyl substructure, often involves cleavage of the bond alpha to the nitrogen, leading to a prominent iminium ion.<sup>[9]</sup> A similar alpha-cleavage next to the oxygen in the ester could be expected for **citronellyl phenylacetate**.

## Potential Scientific Applications: A Landscape of Opportunity

While direct research on the scientific applications of **citronellyl phenylacetate** is limited, the known biological activities of its constituent parts, citronellol and phenylacetic acid, as well as related terpene esters, provide a strong rationale for investigating its potential in several key areas.

### Antimicrobial and Antifungal Activity

Rationale: Terpenoids and their derivatives are well-known for their antimicrobial properties. Citronellol has demonstrated inhibitory activity against various bacteria and fungi.<sup>[10]</sup> Phenolic compounds also possess significant antimicrobial activity.<sup>[11]</sup> The combination of these two moieties in **citronellyl phenylacetate** may result in enhanced or novel antimicrobial effects.

Proposed Experimental Protocol: Agar Diffusion Assay for Lipophilic Compounds

- Media Preparation: Prepare Mueller-Hinton agar (for bacteria) or Sabouraud dextrose agar (for fungi) and pour into sterile Petri dishes.
- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism (e.g., 0.5 McFarland standard).

- Inoculation: Evenly spread the microbial suspension over the surface of the agar plates.
- Application of Test Compound: Due to the lipophilic nature of **citronellyl phenylacetate**, it should be dissolved in a suitable solvent (e.g., DMSO) at various concentrations. Sterile paper discs impregnated with the test solutions are then placed on the inoculated agar surface. A solvent control disc should also be included.
- Incubation: Incubate the plates under appropriate conditions (e.g., 37°C for 24 hours for bacteria, 25-30°C for 48-72 hours for fungi).
- Measurement: Measure the diameter of the zone of inhibition around each disc. The size of the zone is indicative of the antimicrobial activity. The Minimum Inhibitory Concentration (MIC) can be determined using broth microdilution methods.

## Insecticidal and Repellent Activity

Rationale: Citronellol is a widely used natural insect repellent.<sup>[12]</sup> Many essential oils and their components, including terpene esters, exhibit insecticidal and repellent properties.<sup>[13]</sup> The introduction of the phenylacetate group may modulate the volatility and efficacy of the parent alcohol, potentially leading to a longer-lasting repellent effect or enhanced insecticidal activity.

Proposed Experimental Protocol: Repellent Activity Assay (Tube Assay)

- Apparatus: Use a Y-tube or a simple tube olfactometer.
- Test Compound Application: Apply a known concentration of **citronellyl phenylacetate** dissolved in a suitable solvent to a filter paper and place it in one arm of the olfactometer. The other arm will contain a filter paper treated with the solvent only (control).
- Insect Introduction: Release a known number of the target insects (e.g., mosquitoes, flies) at the base of the olfactometer.
- Observation: After a set period, record the number of insects that have moved into the arm containing the test compound versus the control arm.
- Data Analysis: Calculate a repellency index based on the distribution of the insects.

## Pharmacological Activities: Anti-inflammatory and Cytotoxic Potential

Rationale: Citronellol has been reported to possess anti-inflammatory properties.[4] Furthermore, some phenylacetate derivatives have been investigated for their potential in cancer therapy. The cytotoxic activity of a related ester, citronellyl caproate, against murine leukemia cells has been demonstrated, suggesting that other citronellyl esters may also exhibit such properties.[14]

Proposed Experimental Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

- **Cell Culture:** Culture a relevant cancer cell line (e.g., P388 for leukemia) in appropriate media and conditions.
- **Cell Seeding:** Seed the cells into a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Treatment:** Treat the cells with various concentrations of **citronellyl phenylacetate** (dissolved in a suitable solvent like DMSO) for a specified duration (e.g., 24, 48, or 72 hours). Include a vehicle control and a positive control (a known cytotoxic drug).
- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for a few hours. Viable cells with active mitochondria will reduce the yellow MTT to a purple formazan.
- **Formazan Solubilization:** Add a solubilizing agent (e.g., DMSO or isopropanol with HCl) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of each well at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration and determine the  $IC_{50}$  (the concentration that inhibits 50% of cell growth).

Caption: Potential scientific applications of **citronellyl phenylacetate**.

## Future Directions and Conclusion

**Citronellyl phenylacetate** stands at the intersection of fragrance chemistry and modern scientific research. While its aromatic properties are well-established, its potential as a bioactive molecule remains largely untapped. This technical guide has outlined the current state of knowledge and provided a framework for future investigations.

The key areas for future research include:

- **Systematic Screening:** A comprehensive evaluation of the antimicrobial, antifungal, insecticidal, and pharmacological activities of **citronellyl phenylacetate** is warranted.
- **Mechanism of Action Studies:** For any observed biological activities, elucidating the underlying mechanisms of action will be crucial for its potential development into a useful agent.
- **Structure-Activity Relationship Studies:** The synthesis and evaluation of a library of related esters, varying both the alcohol and acid moieties, could provide valuable insights into the structural requirements for specific biological activities.
- **In Vivo Studies:** Promising in vitro results should be followed up with in vivo studies to assess the efficacy and safety of **citronellyl phenylacetate** in more complex biological systems.

In conclusion, **citronellyl phenylacetate** is a molecule with significant, yet underexplored, scientific potential. By moving beyond its traditional use in the fragrance industry and applying rigorous scientific methodology, the research community has the opportunity to unlock new applications for this intriguing ester in fields ranging from agriculture to medicine.

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